A Comprehensive Guide to the Proper Disposal of Irbesartan-13C,d4

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Compound of Interest

Compound Name:	*Irbesartan-13C,d4*
Cat. No.:	*B1165099*

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For researchers, scientists, and drug development professionals, the integrity of scientific inquiry extends to the entire lifecycle of chemical reagents, including their proper disposal. This guide provides a detailed, step-by-step protocol for the safe and compliant disposal of **Irbesartan-13C,d4**, ensuring the protection of personnel and the environment. As an isotopically labeled compound, the disposal of **Irbesartan-13C,d4** requires careful consideration of its chemical properties and the applicable regulatory frameworks.

Understanding the Compound: **Irbesartan-13C,d4**

Irbesartan is an angiotensin II receptor antagonist used in the management of hypertension. The "-13C,d4" designation indicates that the molecule has been labeled with stable (non-radioactive) isotopes of carbon and deuterium. This labeling is a powerful tool in pharmacokinetic and metabolic studies, allowing for the precise tracking of the compound.[1]

From a chemical waste management perspective, it is crucial to recognize that stable isotope labeling does not confer radioactivity to the molecule. Therefore, the disposal procedures for **Irbesartan-13C,d4** are identical to those for unlabeled Irbesartan.[2] The primary considerations for its disposal are its pharmacological activity and its potential environmental impact.

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Regulatory Framework: Is **Irbesartan-13C,d4** a Hazardous Waste?

The cornerstone of chemical waste disposal in the United States is the Resource Conservation and Recovery Act (RCRA), administered by the Environmental Protection Agency (EPA). A key determination is whether a substance is classified as a "hazardous waste."

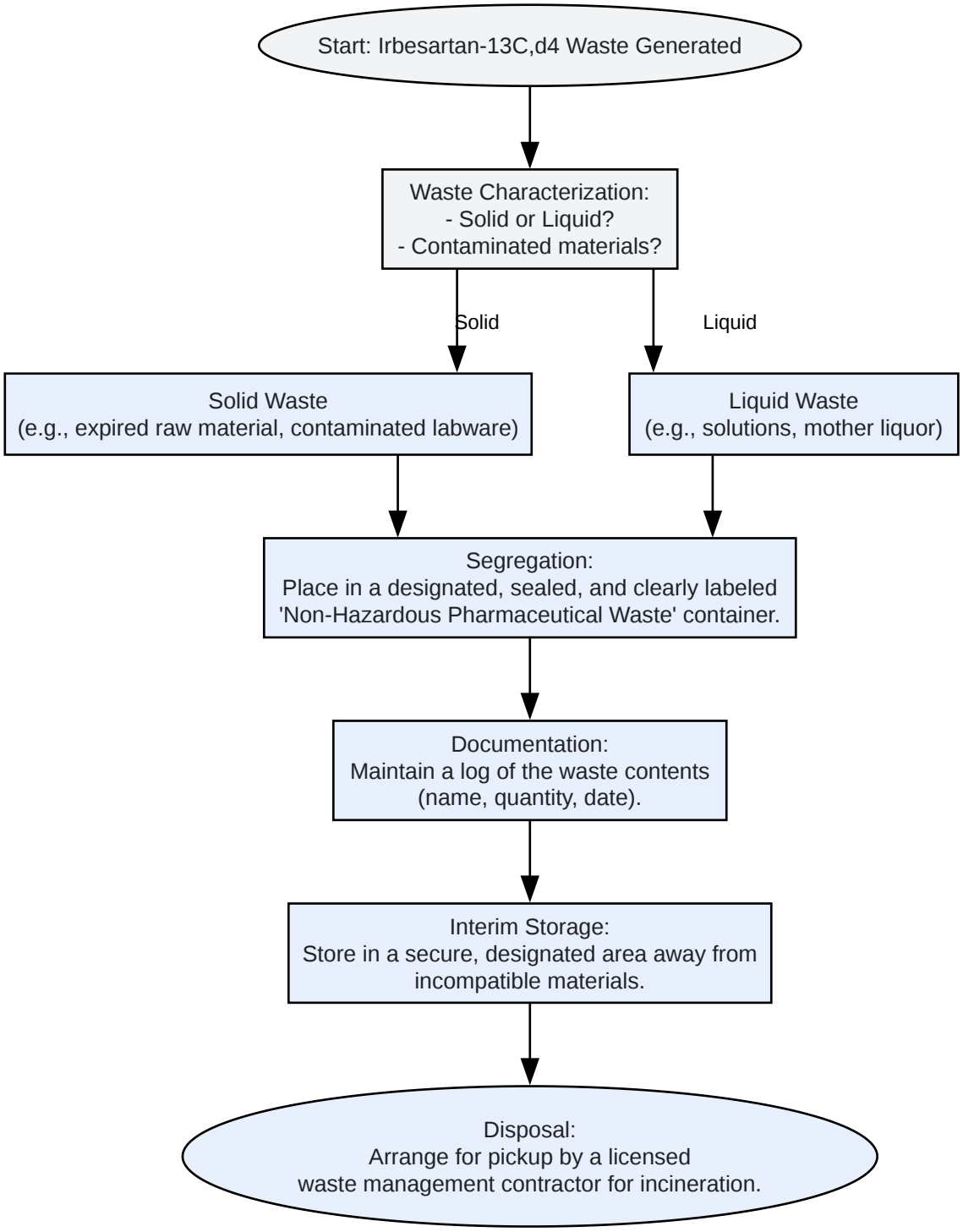
Irbesartan is not explicitly listed as a P- or U-listed hazardous waste by the EPA.[3][4] Furthermore, it does not typically exhibit the characteristics of ignitability, corrosivity, or reactivity.[5] While Safety Data Sheets (SDS) indicate that Irbesartan may be harmful to aquatic organisms, this ecotoxicity does not automatically classify it as a RCRA hazardous waste, which is determined by specific toxicity characteristic leaching procedure (TCLP) tests.[6][7]

Therefore, for disposal purposes, **Irbesartan-13C,d4** is considered a non-hazardous pharmaceutical waste.[1] However, it is imperative to remember that "non-hazardous" does not equate to "harmless." Proper disposal through a licensed facility is still required to prevent environmental contamination and potential impacts on aquatic life.[1][6]

Disposal Workflow Diagram

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **Irbesartan-13C,d4**.

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Caption: Disposal workflow for **Irbesartan-13C,d4**.

Step-by-Step Disposal Protocol

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This protocol provides a clear, actionable procedure for the disposal of **Irbesartan-13C,d4** in a laboratory setting.

Personal Protective Equipment (PPE)

Before handling any chemical waste, ensure you are wearing the appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (nitrile or neoprene recommended)
- Laboratory coat

Waste Segregation: The Cornerstone of Compliance

Proper segregation is critical to ensure safe handling and disposal, and to prevent costly disposal errors.

- Do not mix **Irbesartan-13C,d4** waste with hazardous chemical waste (e.g., solvents, acids, bases, or RCRA-listed chemicals).[1]
- Do not dispose of **Irbesartan-13C,d4** down the drain or in the regular trash.[8] This is to prevent the introduction of pharmacologically active compounds into aquatic ecosystems.[6]
- Establish a dedicated waste container for "Non-Hazardous Pharmaceutical Waste." This container should be:
  - Clearly labeled.
  - Made of a durable, leak-proof material.
  - Kept closed when not in use.

Preparing Solid Waste for Disposal

This includes expired or unused **Irbesartan-13C,d4** powder, as well as contaminated consumables such as weighing paper, gloves, and plasticware.

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- Carefully place all solid waste directly into the designated "Non-Hazardous Pharmaceutical Waste" container.

- For empty stock bottles, obliterate or remove the original label to prevent any confusion.[9] The defaced, empty container can then be disposed of in the regular laboratory glass or solid waste stream, provided it is not grossly contaminated.

Preparing Liquid Waste for Disposal

This pertains to solutions containing **Irbesartan-13C,d4**, such as stock solutions, experimental samples, or mother liquors from crystallization.

- Collect all liquid waste in a sealable, leak-proof container that is compatible with the solvent used.

- Clearly label the container with "Non-Hazardous Pharmaceutical Waste" and a list of its contents, including the solvent and an approximate concentration of **Irbesartan-13C,d4**.

- Do not mix different solvent systems in the same waste container.

Interim Storage

Store the sealed "Non-Hazardous Pharmaceutical Waste" container in a designated and secure area within the laboratory, away from incompatible materials. This area should be clearly marked as a waste accumulation point.

Final Disposal

The ultimate disposal of non-hazardous pharmaceutical waste should be conducted by a licensed and reputable waste management contractor.

- The preferred and most environmentally sound method of disposal for non-hazardous pharmaceuticals is incineration at a permitted facility.[1][9] This ensures the complete destruction of the active pharmaceutical ingredient.

- Maintain a detailed inventory of the waste being disposed of, including the chemical name, quantity, and date of accumulation. This documentation is crucial for regulatory compliance and for the waste disposal contractor.

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Quantitative Data Summary

Parameter	Value	Reference
RCRA Hazardous Waste?	No	[3],[4]
Disposal Method	Incineration	[1],[9]
Aquatic Toxicity	Harmful to aquatic organisms	[6],[7]
Stable Isotope	Yes (non-radioactive)	[1],[2]

References

- Winthrop US. (n.d.).
- MDPI. (2023, July 13).
- ResearchGate. (n.d.).
- TriHaz Solutions. (2023, March 20). Non-hazardous Pharmaceutical Waste Disposal.
- National Institutes of Health. (n.d.). Irbesartan. PubChem.
- U.S. Food and Drug Administration. (2004, December 6). N20-757S039 Irbesartan Clinpharm BPCA.
- U.S. Environmental Protection Agency. (2025, December 1). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.
- Cornell University Environmental Health and Safety. (n.d.). 3.
- PubMed. (n.d.). Discontinuation of Angiotensin Converting Enzyme Inhibitors and Angiotensin Receptor Blockers in Chronic Kidney Disease.
- PubMed. (n.d.). Should the Angiotensin II Antagonists Be Discontinued Before Surgery?.
- MCF Environmental Services. (2023, April 11).
- Moravek, Inc. (n.d.). How To Store And Dispose Of Radiolabeled Compounds.
- West Virginia Department of Environmental Protection. (n.d.). RCRA Pharmaceutical Hazardous Wastes.
- National Center for Biotechnology Information. (n.d.). Management of Waste.
- U.S. Environmental Protection Agency. (n.d.). EPA HAZARDOUS WASTE CODES.
- University of Essex. (n.d.).
- University of Maryland Environmental Safety, Sustainability and Risk. (n.d.). EPA Hazardous Waste Codes.
- Via Medica Journals. (2024, January 9). Angiotensin-converting enzyme inhibitors and angiotensin-II-receptor antagonists modulate sodium handling based on endogenous lithium clearance. Polish Heart Journal (Kardiologia Polska).
- MDPI. (n.d.).

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- National Center for Biotechnology Information. (2020, December 25). Renin–angiotensin system blocker discontinuation and adverse outcomes in chronic kidney disease. PMC.

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Sources

- 1. Non-hazardous Pharmaceutical Waste Disposal [trihazsolutions.com]
- 2. epa.gov [epa.gov]
- 3. dep.wv.gov [dep.wv.gov]
- 4. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 5. epa.gov [epa.gov]
- 6. winthropus.com [winthropus.com]
- 7. Irbesartan | C25H28N6O | CID 3749 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 9. mcfenvironmental.com [mcfenvironmental.com]
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